

Application Notes and Protocols for RIP1 Kinase Inhibitor 8

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Compound of Interest

Compound Name: *RIP1 kinase inhibitor 8*

Cat. No.: *B12376658*

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Introduction

Receptor-Interacting Protein Kinase 1 (RIPK1) is a critical serine/threonine kinase that functions as a key regulator of cellular signaling pathways, governing inflammation, apoptosis, and necroptosis. Its dual role as both a scaffold protein and an active kinase makes it a significant target in the study and treatment of a variety of human diseases, including inflammatory conditions, neurodegenerative disorders, and cancer. **RIP1 Kinase Inhibitor 8**, also identified as RIPK1-IN-13 (Compound 8), is a potent inhibitor of RIPK1 kinase activity. These application notes provide detailed protocols for the experimental use of this inhibitor to investigate its effects on cellular signaling and viability.

Mechanism of Action

RIPK1 is a central component of the tumor necrosis factor (TNF) receptor 1 (TNFR1) signaling complex.[1] Upon TNF- α stimulation, RIPK1 can initiate either pro-survival signals through the NF- κ B pathway or cell death pathways. The kinase activity of RIPK1 is essential for the induction of necroptosis, a form of programmed necrosis, and for certain types of apoptosis.[2] [3] **RIP1 Kinase Inhibitor 8** specifically targets the kinase function of RIPK1, thereby blocking the downstream signaling cascades that lead to necroptotic cell death.[4]

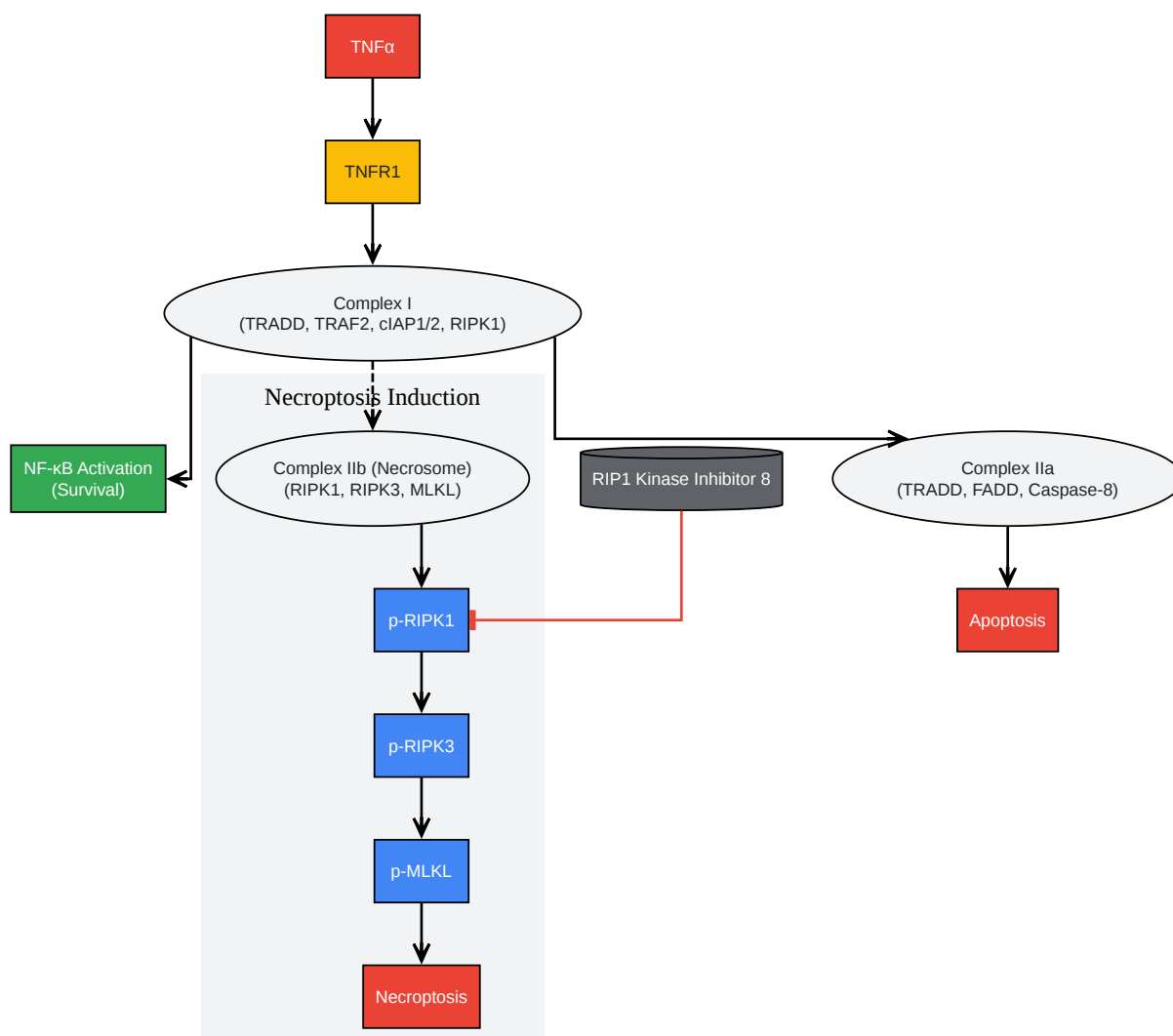
Quantitative Data

The following table summarizes the known quantitative data for **RIP1 Kinase Inhibitor 8**.

Parameter	Value	Cell Line	Assay	Reference
IC50	1139 nM	-	Kinase Assay	[4]
pKi	7.66	-	ADP-Glo Kinase Assay	[5][6]
pIC50	7.2	U937 (human leukemia)	Cellular Assay	[5][6][7]

Signaling Pathways

RIPK1 is a key signaling node in the necroptosis and apoptosis pathways. The following diagrams illustrate these pathways and the point of intervention for **RIP1 Kinase Inhibitor 8**.



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Caption: Necroptosis signaling pathway and inhibition by **RIP1 Kinase Inhibitor 8**.



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